

A Comprehensive Technical Guide to the Structure of 3-Hydroxyhexadecanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxyhexadecanoic acid

Cat. No.: B164411

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the molecular structure, chemical properties, and biological significance of **3-Hydroxyhexadecanoic acid**. The information is curated for professionals in research, science, and drug development to facilitate a deeper understanding and application of this multifaceted fatty acid.

Core Molecular Structure

3-Hydroxyhexadecanoic acid, also known as 3-hydroxypalmitic acid, is a long-chain saturated fatty acid.^{[1][2]} Its fundamental structure consists of a sixteen-carbon backbone, characteristic of hexadecanoic acid (palmitic acid), with a hydroxyl (-OH) group substituted at the third carbon position (C3) and a carboxyl (-COOH) group at the first carbon (C1).^{[1][2]} This substitution of a hydroxyl group is a key feature that imparts specific chemical and biological properties to the molecule.

The IUPAC name for this compound is **3-hydroxyhexadecanoic acid**.^[2] It is also commonly referred to by several synonyms, including β -hydroxyhexadecanoic acid and 3-hydroxypalmitic acid.^{[2][3]}

Stereoisomerism

The presence of a hydroxyl group on the third carbon atom makes this carbon a chiral center. Consequently, **3-Hydroxyhexadecanoic acid** exists as two distinct stereoisomers, or

enantiomers:

- **(R)-3-Hydroxyhexadecanoic acid**: The 'R' configuration denotes a specific spatial arrangement of the atoms around the chiral center.^[4]^[5] This enantiomer is of particular interest in biological systems.
- **(S)-3-Hydroxyhexadecanoic acid**: The 'S' configuration is the mirror image of the (R)-enantiomer.

The racemic mixture, containing equal amounts of both enantiomers, is often designated as **(DL)-3-Hydroxyhexadecanoic acid**.^[1]^[3] The specific stereochemistry of the molecule can significantly influence its biological activity and role in metabolic pathways.^[5]

Physicochemical Properties

The physicochemical properties of **3-Hydroxyhexadecanoic acid** are summarized in the table below. These properties are crucial for its handling, formulation, and application in experimental and developmental settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₃₂ O ₃	[1][2][3]
Molecular Weight	272.42 g/mol	[2][3]
CAS Number	2398-34-7 (for the racemic mixture)	[1][2][3]
20595-04-4 (for the (R)-enantiomer)	[4][5]	
Appearance	White to off-white, waxy solid	[1][6]
Melting Point	78-79 °C	[6]
Boiling Point	405.0 ± 28.0 °C (Predicted)	[6]
Solubility	Soluble in DMF and DMSO (20 mg/ml), slightly soluble in ethanol (2.5 mg/ml), and limited solubility in water.	[1][7]
pKa	4.38 ± 0.10 (Predicted)	[6]

Biological Significance and Roles

3-Hydroxyhexadecanoic acid is not merely a simple fatty acid; it plays several critical roles in various biological contexts:

- **Component of Endotoxins:** 3-Hydroxy fatty acids, including **3-Hydroxyhexadecanoic acid**, are integral components of Lipid A, the lipid portion of lipopolysaccharides (LPS) found in the outer membrane of Gram-negative bacteria.[7] As such, they are often used as chemical markers for the presence of endotoxins.[7]
- **Metabolic Intermediate:** In humans, (R)-**3-Hydroxyhexadecanoic acid** is an intermediate in the biosynthesis of fatty acids.
- **Metabolic Disorders:** The accumulation of long-chain 3-hydroxy fatty acids is associated with long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) and mitochondrial trifunctional

protein deficiencies.[7][8] This accumulation can induce oxidative stress and lead to mitochondrial dysfunction.[7]

- **Quorum Sensing:** In some bacteria, such as *Ralstonia solanacearum*, the methyl ester of 3-hydroxy palmitic acid acts as a quorum-sensing signal molecule, regulating genes involved in virulence.[7]
- **Anticancer Research:** The conjugation of (R)-3-hydroxyalkanoic acids of varying chain lengths with peptides has been shown to enhance their anti-cancer activity, suggesting a potential application in drug development.[9]

Experimental Protocols: Synthesis

A common method for the synthesis of **3-Hydroxyhexadecanoic acid** is the Reformatsky reaction.[10] This reaction involves the treatment of an aldehyde or ketone with an α -halo ester in the presence of metallic zinc.

General Protocol for the Synthesis of **3-Hydroxyhexadecanoic acid** via Reformatsky Reaction:

- **Reactant Preparation:** The primary reactants are tetradecanal and an ester of a haloacetic acid (e.g., ethyl bromoacetate).
- **Reaction Initiation:** Activated zinc metal is added to the reactants in an appropriate solvent, typically an ether such as diethyl ether or tetrahydrofuran.
- **Organozinc Formation:** The zinc reacts with the ethyl bromoacetate to form an organozinc intermediate, known as a Reformatsky enolate.
- **Nucleophilic Addition:** This enolate then acts as a nucleophile, attacking the carbonyl carbon of tetradecanal.
- **Hydrolysis:** The resulting complex is hydrolyzed, typically with a dilute acid, to yield the β -hydroxy ester.
- **Saponification:** The ester is then saponified (hydrolyzed under basic conditions) to produce the sodium salt of **3-Hydroxyhexadecanoic acid**.

- Acidification: Finally, acidification of the salt yields the free **3-Hydroxyhexadecanoic acid**.
- Purification: The final product is purified, often by recrystallization from a suitable solvent like petroleum ether.[10]

Visualizations

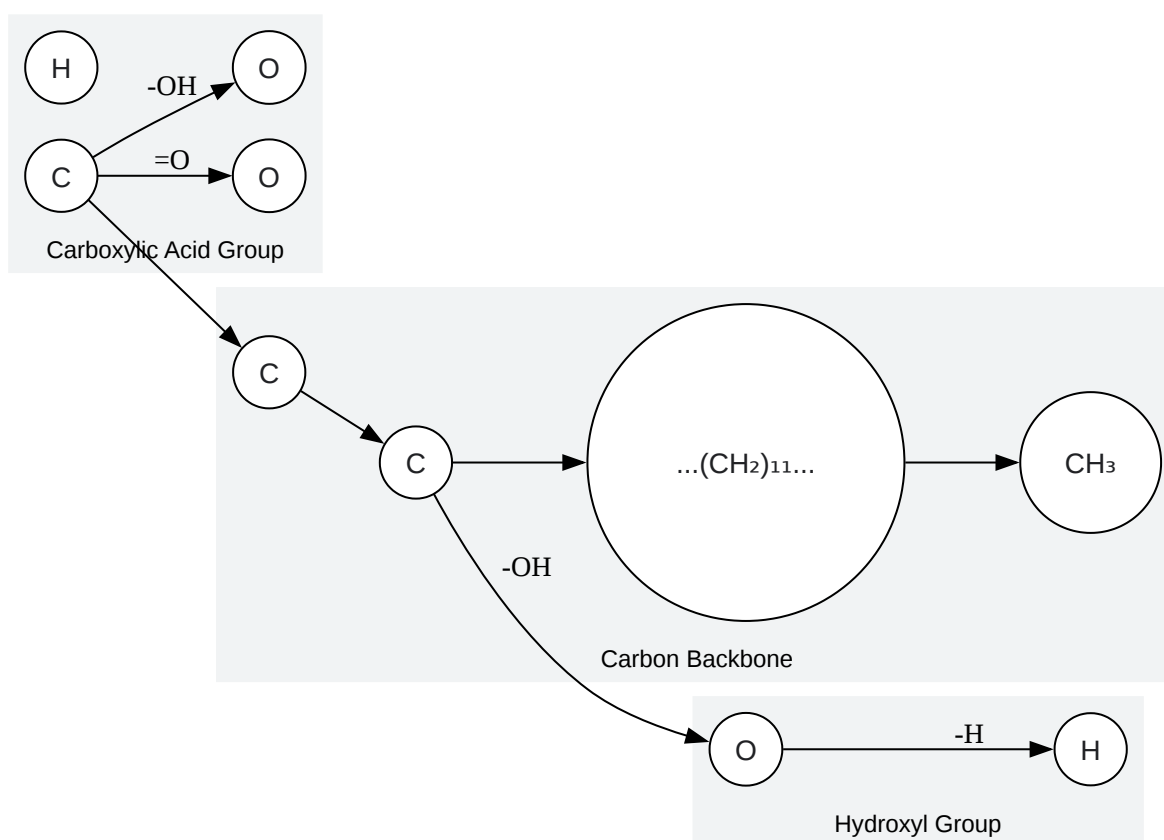


Figure 1: Molecular Structure of 3-Hydroxyhexadecanoic Acid

[Click to download full resolution via product page](#)

Caption: General structure of **3-Hydroxyhexadecanoic acid**.

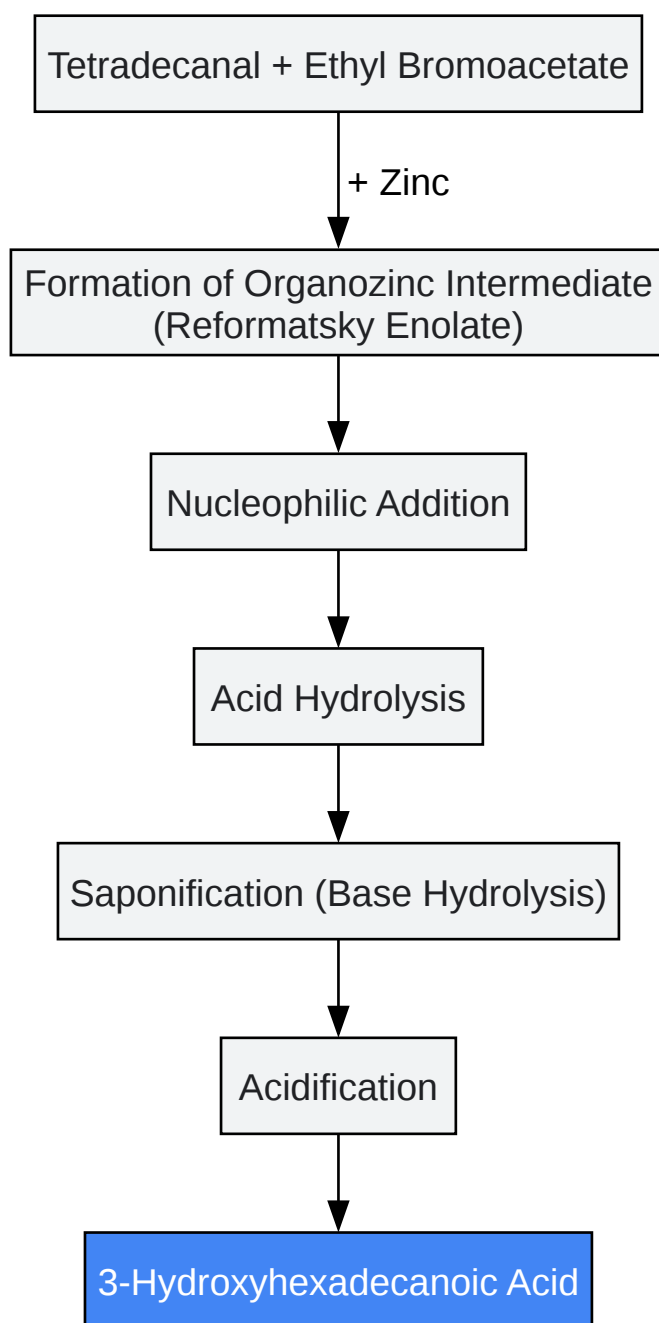


Figure 2: Workflow for the Synthesis of 3-Hydroxyhexadecanoic Acid

[Click to download full resolution via product page](#)

Caption: Synthesis workflow via the Reformatsky reaction.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 2398-34-7: 3-Hydroxyhexadecanoic acid | CymitQuimica [cymitquimica.com]
- 2. 3-Hydroxyhexadecanoic acid | C16H32O3 | CID 301590 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. larodan.com [larodan.com]
- 4. larodan.com [larodan.com]
- 5. 3R-Hydroxypalmitic acid | C16H32O3 | CID 15569776 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3-HYDROXYHEXADECANOIC ACID Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. caymanchem.com [caymanchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. The chain length of biologically produced (R)-3-hydroxyalkanoic acid affects biological activity and structure of anti-cancer peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Structure of 3-Hydroxyhexadecanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164411#what-is-the-structure-of-3-hydroxyhexadecanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com